

Technical Whitepaper: (R)-(-)-BMS 204352 – Structural Analysis and Physicochemical Profiling

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Compound of Interest

Compound Name: (R)-(-)-BMS 204352

Cat. No.: B1218510

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Executive Summary

(R)-(-)-BMS 204352 is the levorotatory enantiomer of the potent large-conductance calcium-activated potassium (BKCa or KCa1.1) channel opener, BMS-204352 (MaxiPost).^{[1][2][3][4][5][6]} While the (S)-(+)-enantiomer is the biologically active eutomer investigated for neuroprotection in ischemic stroke, the (R)-(-)-enantiomer serves a critical role in pharmacological research as a distomer (less active stereoisomer).

This technical guide provides a definitive structural analysis of **(R)-(-)-BMS 204352**, detailing its molecular weight, physicochemical properties, and synthesis pathways. It is designed to assist researchers in utilizing this compound effectively as a negative control or stereochemical comparator in ion channel assays.

Part 1: Chemical Identity & Structural Architecture

Nomenclature and Identifiers

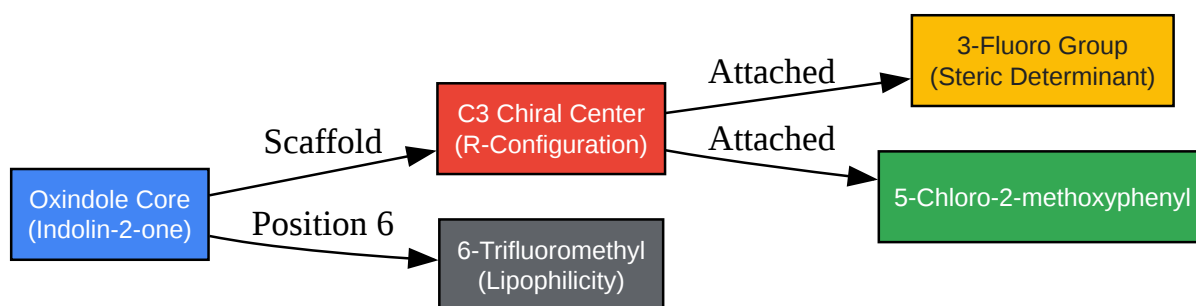
Parameter	Specification
Common Name	(R)-(-)-BMS 204352
Synonyms	(R)-Flindokalner; (R)-MaxiPost; BMS-204353
IUPAC Name	(3R)-3-(5-chloro-2-methoxyphenyl)-3-fluoro-6-(trifluoromethyl)-1,3-dihydro-2H-indol-2-one
CAS Number	187523-36-0 (Specific to R-enantiomer)
Molecular Formula	C ₁₆ H ₁₀ ClF ₄ NO ₂
Molecular Weight	359.70 g/mol
Chirality	R-configuration (Levorotatory [-])

Structural Analysis

The molecule is built upon an oxindole (indolin-2-one) core, which serves as the scaffold for channel modulation. The critical stereocenter is located at the C3 position of the oxindole ring.

- C3-Fluoro Substituent:** The presence of a fluorine atom at the chiral center is a defining feature. In the (R)-enantiomer, the spatial arrangement of this fluorine relative to the pendant phenyl ring significantly reduces its binding affinity to the BK channel pore-forming unit compared to the (S)-enantiomer.
- Trifluoromethyl Group (C6):** A -CF₃ group at position 6 enhances lipophilicity, facilitating membrane penetration, though this property is shared by both enantiomers.
- Pendant Phenyl Ring:** The 3-(5-chloro-2-methoxyphenyl) moiety is essential for the "lock-and-key" fit within the channel's gating ring, a fit that is sterically hindered in the (R)-configuration.

Visualization: Chemical Architecture



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Figure 1: Structural decomposition of **(R)-(-)-BMS 204352** highlighting the C3 chiral center responsible for its reduced pharmacological potency.

Part 2: Physicochemical Properties & Formulation

Key Physical Parameters[1][8]

Property	Value	Notes
Molecular Weight	359.70 g/mol	Monoisotopic mass: ~359.03 Da
Physical State	White to off-white solid	Crystalline powder
Solubility	DMSO: ≥ 20 mg/mL	Insoluble in water; requires organic co-solvent
LogP	~4.2	Highly lipophilic; crosses BBB effectively
Optical Rotation	$[\alpha]_D < 0^\circ$	Levorotatory (in MeOH or CHCl_3)

Stock Solution Preparation Protocol

Objective: Prepare a 10 mM stock solution for in vitro assays.

- Calculation:
 - Target Concentration: 10 mM (10 mmol/L)

- Volume: 1 mL
- Required Mass:
- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide). Avoid ethanol if possible, as solubility is lower.
- Procedure:
 - Weigh ~3.6 mg of **(R)-(-)-BMS 204352** into a sterile amber glass vial (light sensitive).
 - Add 1.0 mL of anhydrous DMSO.
 - Vortex for 30–60 seconds until completely dissolved.
 - Aliquot: Split into 50 µL aliquots to avoid freeze-thaw cycles.
 - Storage: Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Part 3: Mechanism of Action & Stereoselectivity

The Distomer Effect

(R)-(-)-BMS 204352 acts as a distomer, meaning it is the enantiomer with significantly lower biological activity compared to the eutomer, **(S)-(+)-BMS 204352** (MaxiPost).

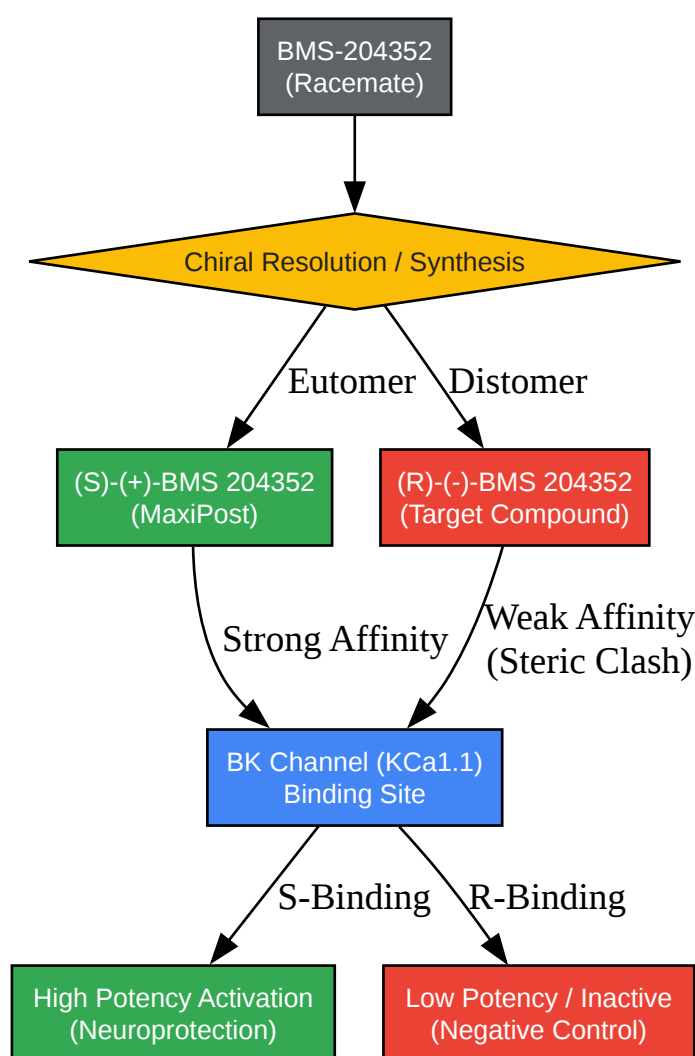
- Target: Large-conductance Ca^{2+} -activated K^{+} channels (BKCa / KCa1.1).^[7]
- Mechanism: The (S)-enantiomer increases the open probability of the BK channel by shifting its voltage dependence to more negative potentials.
- (R)-Enantiomer Activity: The (R)-enantiomer exhibits a >10-fold reduction in potency. It is often used in patch-clamp experiments to demonstrate that a current response is stereoselective, thereby confirming that the observed effect is due to specific BK channel modulation rather than non-specific membrane perturbation.

Synthesis and Separation

The synthesis of the specific (R)-enantiomer is achieved via enantioselective fluorination using chiral cinchona alkaloids.

- Reagents: N-fluoroammonium salts of Quinidine.
- Process: Reaction of the oxindole precursor with the Quinidine-derived fluorinating agent yields the (R)-antipode preferentially.[4] (Note: Using Cinchonidine or Quinine derivatives typically favors the S-enantiomer).

Visualization: Stereoselective Pharmacology



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Figure 2: Pharmacological divergence of BMS-204352 enantiomers. The (R)-enantiomer serves as a critical control for validating specific channel activation.

Part 4: Experimental Protocols (In Vitro Application)

Comparative Patch Clamp Protocol

Purpose: To validate BK channel specificity using the (R)-enantiomer as a negative control.

- Cell Preparation: HEK293 cells stably expressing hSlo1 (KCa1.1 alpha subunit).
- Solutions:
 - Bath Solution: 140 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES (pH 7.4).
 - Pipette Solution: 140 mM KCl, 1 mM MgCl₂, 5 mM EGTA, 10 mM HEPES (pH 7.2).
- Application:
 - Step 1 (Baseline): Record currents in whole-cell configuration at +40 mV.
 - Step 2 (Eutomer): Perfuse (S)-BMS 204352 (1 μM). Observe significant increase in K⁺ current.
 - Step 3 (Washout): Wash until current returns to baseline.
 - Step 4 (Distomer/Control): Perfuse **(R)-(-)-BMS 204352** (1 μM).
- Expected Result: The (R)-enantiomer should elicit minimal to no increase in current compared to the (S)-enantiomer. If significant current is observed with the (R)-form, check for non-specific effects or contamination.

References

- Axon Medchem. (n.d.).[\[3\]](#) **(R)-(-)-BMS 204352** Product Information. Retrieved from [\[1\]](#)
- Cayman Chemical. (n.d.). BMS 204352 Product Insert. Retrieved from
- Shibata, N., et al. (2003).[\[4\]](#) "Enantioselective fluorination mediated by N-fluoroammonium salts of cinchona alkaloids: first enantioselective synthesis of BMS-204352 (MaxiPost)." Journal of Organic Chemistry, 68(6), 2494-2497.[\[4\]](#)

- Gribkoff, V. K., et al. (2001). "Targeting acute ischemic stroke with a calcium-sensitive opener of maxi-K potassium channels." [8] *Nature Medicine*, 7, 471–477. (Describes the pharmacology of the active racemate/S-enantiomer).
- Romine, J. L., et al. (2007). "3-Fluorooxindoles: A new class of potent, calcium-sensitive openers of large conductance, calcium-activated potassium channels." *Journal of Medicinal Chemistry*.

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Sources

- 1. axonmedchem.com [axonmedchem.com]
- 2. axonmedchem.com [axonmedchem.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. Enantioselective fluorination mediated by N-fluoroammonium salts of cinchona alkaloids: first enantioselective synthesis of BMS-204352 (MaxiPost) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Enantioselective synthesis of BMS-204352 (MaxiPost) using N-fluoroammonium salts of cinchona alkaloids (F-CA-BF₄) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Enantioselective synthesis of BMS-204352 (MaxiPost™) using N-fluoroammonium salts of cinchona alkaloids (F-CA-BF₄) - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. caymanchem.com [caymanchem.com]
- 8. researchgate.net [researchgate.net]
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